

Application Note: HPLC-DAD Method for the Simultaneous Determination of Dasabuvir

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Compound of Interest

Compound Name: Dasabuvir

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Audience: Researchers, scientists, and drug development professionals.

Purpose: This document provides a detailed protocol for the simultaneous determination of **Dasabuvir** in pharmaceutical formulations using a High-Performance Liquid Chromatography with Diode Array Detection (HPLC-DAD) method.

Introduction

Dasabuvir is a direct-acting antiviral agent used in combination with other drugs for the treatment of chronic hepatitis C virus (HCV) infection.^[1] It functions as a non-nucleoside inhibitor of the NS5B polymerase, an enzyme essential for the replication of the viral genome.^{[1][2]} Accurate and reliable analytical methods are crucial for the quality control of pharmaceutical formulations containing **Dasabuvir**. This application note details a robust HPLC-DAD method for the simultaneous determination of **Dasabuvir**, often alongside other antiviral drugs such as Ombitasvir, Paritaprevir, and Ritonavir, in tablet dosage forms.^{[2][3][4][5]}

Experimental

Instrumentation and Chromatographic Conditions

A standard HPLC system equipped with a diode array detector is employed for this analysis. The chromatographic separation is achieved on a C18 column under isocratic elution conditions.

Table 1: Chromatographic Conditions

Parameter	Condition
HPLC System	Agilent 1100 series or equivalent with DAD
Column	Symmetry® C18 (4.6 x 75 mm, 3.5 µm) or RPC18 (150 x 4.5 mm, 3.5 µm)[1][3]
Mobile Phase	Acetonitrile and 10 mM Phosphate Buffer (pH 7) (65:35, v/v)[2][3][5]
Flow Rate	1.0 mL/min[1][2][3][5]
Injection Volume	10 µL[1]
Column Temperature	25°C (Ambient)[1]
Detection Wavelength	254 nm[2][3][5]

Reagents and Materials

- **Dasabuvir** reference standard
- Acetonitrile (HPLC grade)
- Dimethyl sulfoxide (DMSO) (analytical grade)
- Potassium dihydrogen orthophosphate
- Sodium hydroxide
- Water (HPLC grade)
- 0.45 µm membrane filters

Protocols

Preparation of Mobile Phase

- Phosphate Buffer (10 mM, pH 7): Dissolve an appropriate amount of potassium dihydrogen orthophosphate in HPLC grade water to make a 10 mM solution. Adjust the pH to 7.0 with sodium hydroxide.

- Mobile Phase: Mix the prepared 10 mM phosphate buffer (pH 7) and acetonitrile in a ratio of 35:65 (v/v).
- Filter the mobile phase through a 0.45 µm membrane filter and degas by sonication for 20 minutes before use.[2]

Preparation of Standard Stock Solution

- Accurately weigh 10 mg of **Dasabuvir** reference standard.
- Transfer it into a 10 mL volumetric flask.
- Add a few drops of DMSO to dissolve the standard.[3]
- Add acetonitrile to the mark to obtain a concentration of 1000 µg/mL.
- Further dilute this stock solution with the mobile phase to prepare working standard solutions within the linear range (e.g., 1.25–30 µg/mL).[3][5]

Preparation of Sample Solution (from Tablets)

- Weigh and finely powder a representative number of tablets (e.g., ten tablets containing 250 mg of **Dasabuvir**).[3]
- Accurately weigh a portion of the powder equivalent to 10 mg of **Dasabuvir** and transfer it to a 10 mL volumetric flask.
- Add a few drops of DMSO to aid dissolution.[3]
- Add acetonitrile and sonicate for 20 minutes to ensure complete dissolution of the drug.[2][3]
- Make up the volume to the mark with acetonitrile to get a concentration of 1000 µg/mL.
- Filter the solution through a 0.45 µm membrane filter.
- Dilute the filtered solution with the mobile phase to a final concentration within the calibration range (e.g., 15 µg/mL).[3]

Analysis Procedure

- Equilibrate the HPLC system with the mobile phase for at least 30 minutes or until a stable baseline is achieved.
- Inject 10 µL of the blank (mobile phase), followed by the standard solutions and then the sample solutions.
- Record the chromatograms and measure the peak area for **Dasabuvir**.

Data and Results

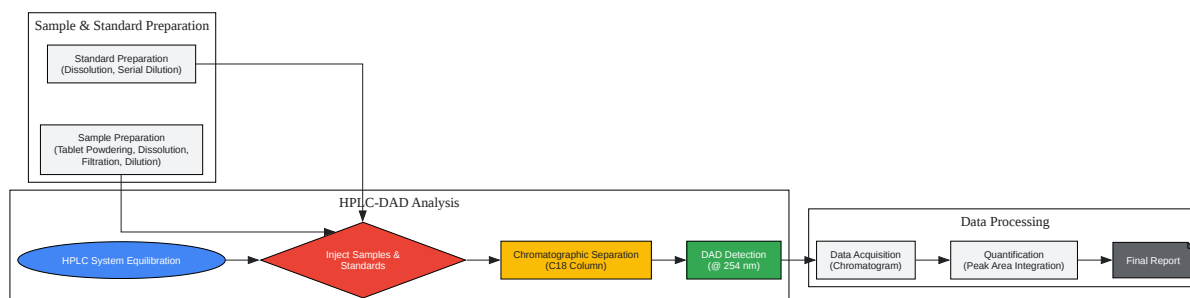
The developed method has been validated according to the International Council for Harmonisation (ICH) guidelines.^[1] A summary of the method validation data is presented below.

Table 2: Summary of Method Validation Data for **Dasabuvir**

Validation Parameter	Result
Linearity Range (µg/mL)	1.25 - 30 ^{[3][5]}
Correlation Coefficient (r ²)	> 0.999 ^{[3][5]}
Accuracy (% Recovery)	99.16 - 100.86% ^[1]
Precision (% RSD)	1.02 - 2.89% ^[1]
Retention Time (min)	Approximately 2.84 ^[4]

Workflow and Diagrams

The overall experimental workflow for the determination of **Dasabuvir** is depicted in the following diagram.



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Caption: Experimental workflow for HPLC-DAD analysis of **Dasabuvir**.

Conclusion

The described HPLC-DAD method is simple, rapid, accurate, and precise for the simultaneous determination of **Dasabuvir** in pharmaceutical dosage forms.[2][3] The method is suitable for routine quality control analysis of **Dasabuvir** in the pharmaceutical industry.[3]

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